

Application Notes and Protocols for BMS-493 in RAR Signaling Inhibition

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Compound of Interest

Compound Name: *Bms493*

Cat. No.: *B1667216*

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These application notes provide a comprehensive overview of the use of BMS-493, a potent pan-retinoic acid receptor (RAR) inverse agonist, for the inhibition of RAR signaling. Detailed protocols for in vitro and in vivo applications are provided to guide researchers in their experimental design.

BMS-493 is a pan-retinoic acid receptor (RAR) inverse agonist that functions by increasing the interaction of RARs with nuclear corepressors, thereby inhibiting the transcription of RAR target genes.^{[1][2][3][4]} It is a valuable tool for studying the physiological and pathological roles of retinoic acid (RA) signaling in various biological processes, including cell differentiation, proliferation, and embryonic development.^{[3][4][5]}

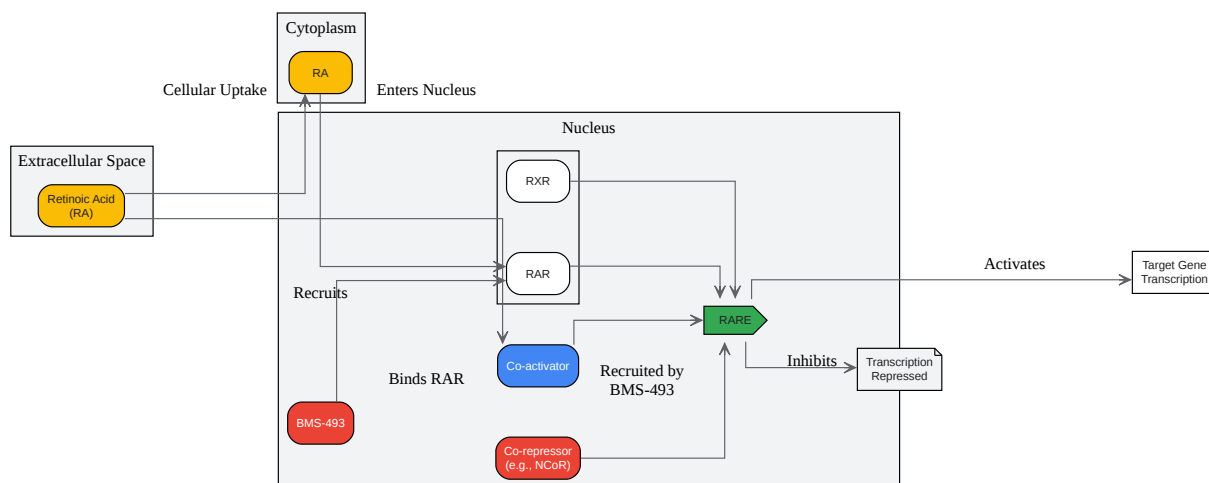
Quantitative Data Summary

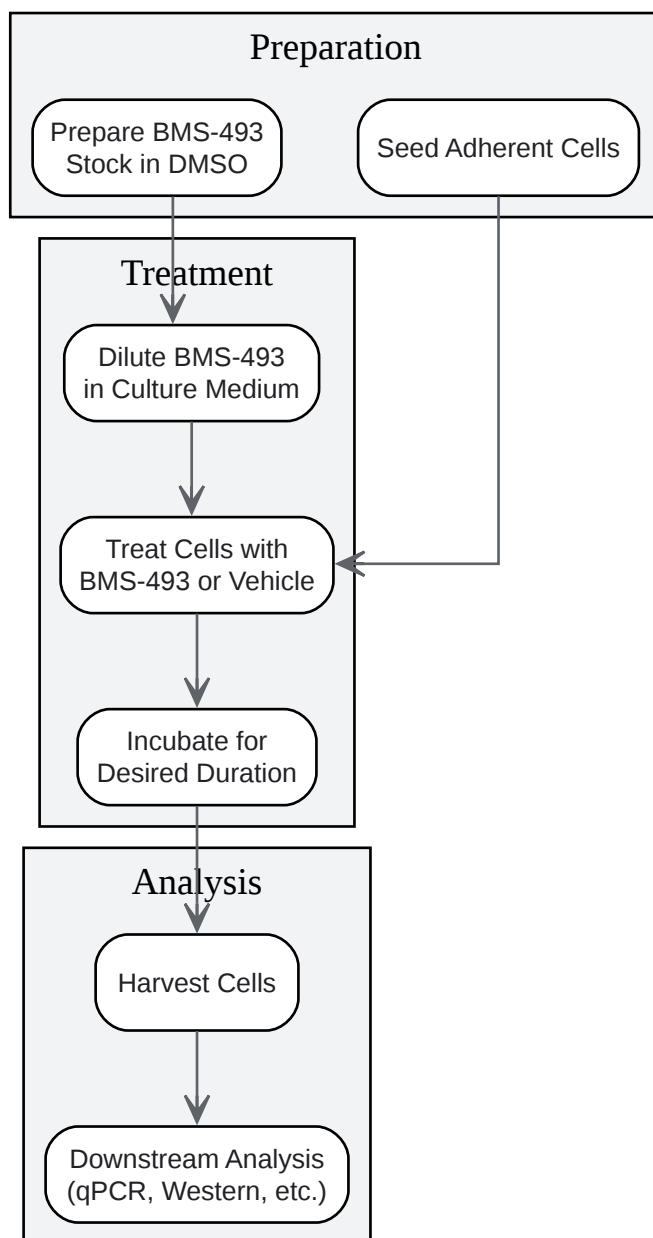
The following table summarizes the quantitative data for BMS-493, including its inhibitory concentrations for different RAR isoforms. This information is crucial for determining the optimal concentration for specific experimental needs.

Parameter	RAR α	RAR β	RAR γ	Cell Line/System	Reference
pIC50	8.4	8.54	7	Not specified	[6]
IC50	114 nM	-	-	RAR α (unknown origin)	[6]
Effective Concentration	100 nM	-	-	ALDHhi UCB cells	[2]
Effective Concentration	1 μ M	-	-	Primary cardiomyocytes	[7]
Effective Concentration	4-10 μ M	-	-	Mouse embryo culture	[8]
Effective Concentration	100 nmol (topical)	-	-	Mouse skin	[9]

Signaling Pathway and Mechanism of Action

BMS-493 exerts its inhibitory effect on the canonical retinoic acid signaling pathway. The following diagram illustrates this mechanism.





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